

Ethyl 2-amino-4-methylthiazole-5-carboxylate melting point and boiling point

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Compound of Interest

Compound Name: Ethyl 2-amino-4-methylthiazole-5-carboxylate

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An In-Depth Technical Guide to the Thermal Properties of **Ethyl 2-amino-4-methylthiazole-5-carboxylate**

Authored by: Gemini, Senior Application Scientist Abstract

This technical guide provides a comprehensive analysis of the melting and boiling points of **Ethyl 2-amino-4-methylthiazole-5-carboxylate** (CAS No: 7210-76-6), a pivotal intermediate in pharmaceutical synthesis. This document moves beyond a simple recitation of values to offer an in-depth examination of the underlying physicochemical principles governing these properties. It details authoritative data, explains the influence of molecular structure on thermal behavior, and provides robust, field-proven experimental protocols for verification. This guide is intended for researchers, chemists, and drug development professionals who require a deep and practical understanding of this compound's thermal characteristics for applications in synthesis, quality control, and formulation.

Introduction and Significance

Ethyl 2-amino-4-methylthiazole-5-carboxylate is a heterocyclic compound belonging to the thiazole family.^[1] Its structure, featuring an amino group, an ethyl ester, and a methyl-substituted thiazole ring, makes it a versatile building block in medicinal chemistry.^[1] The compound serves as a key synthetic intermediate for various pharmaceutical agents,

leveraging its potential for diverse chemical modifications.^{[1][2][3]} Understanding its fundamental physical properties, particularly its melting and boiling points, is critical for its practical application. These thermal transition points dictate storage conditions, purification strategies (such as recrystallization), and reaction parameter settings, ensuring process efficiency and final product purity.

Physicochemical and Thermal Properties

The thermal behavior of a compound is a direct manifestation of its molecular structure and the intermolecular forces at play. A summary of the key properties for **Ethyl 2-amino-4-methylthiazole-5-carboxylate** is presented below.

Property	Value	Source(s)
CAS Number	7210-76-6	[2] [4] [5] [6]
Molecular Formula	C ₇ H ₁₀ N ₂ O ₂ S	[1] [2] [4] [7]
Molecular Weight	186.23 g/mol	[1] [7]
Appearance	White to pale cream powder/crystalline solid	[1] [2] [4]
Melting Point	171-180 °C	[1] [4] [5] [8]
Boiling Point	313.1 ± 22.0 °C (Predicted)	[1] [5]

In-Depth Analysis of Thermal Transitions

Melting Point: An Indicator of Purity and Stability

The experimentally determined melting point of **Ethyl 2-amino-4-methylthiazole-5-carboxylate** is consistently reported in the range of 171-180 °C.^{[1][4][5][8]} This relatively high melting point for a molecule of its size is a direct consequence of the strong intermolecular forces present in its crystal lattice.

- Causality of High Melting Point:
 - Hydrogen Bonding: The primary amino group (-NH₂) is a potent hydrogen bond donor, while the nitrogen atom in the thiazole ring and the oxygen atoms of the carboxylate group

act as hydrogen bond acceptors. This extensive network of hydrogen bonds requires significant thermal energy to disrupt, resulting in a high melting point.

- π - π Stacking: The aromatic thiazole ring allows for π - π stacking interactions between adjacent molecules, further stabilizing the crystal structure.[1]
- Dipole-Dipole Interactions: The polar ester group introduces strong dipole-dipole interactions, contributing to the overall lattice energy.

The observed melting range (e.g., 176-180 °C) is a critical quality control parameter.[5] A narrow range is indicative of high purity, whereas a broad or depressed melting range would suggest the presence of impurities that disrupt the crystalline lattice.

Boiling Point: A Predicted Value

The boiling point is reported as a computationally predicted value of 313.1 ± 22.0 °C.[1][5] The lack of a precise, experimentally determined boiling point is common for compounds like this, which are solid at room temperature and may be prone to decomposition at the high temperatures required for boiling at atmospheric pressure.

- Factors Influencing the High Predicted Boiling Point:

- The same strong intermolecular forces that dictate the high melting point—namely hydrogen bonding and dipole-dipole interactions—persist in the liquid phase.[1] A substantial amount of energy is required to overcome these forces and transition the compound into the gaseous state. The large uncertainty (± 22.0 °C) underscores the computational nature of this value and highlights the need for careful experimental verification if required for a specific application, such as high-temperature reaction design or distillation-based purification.[1]

Experimental Protocols for Thermal Analysis

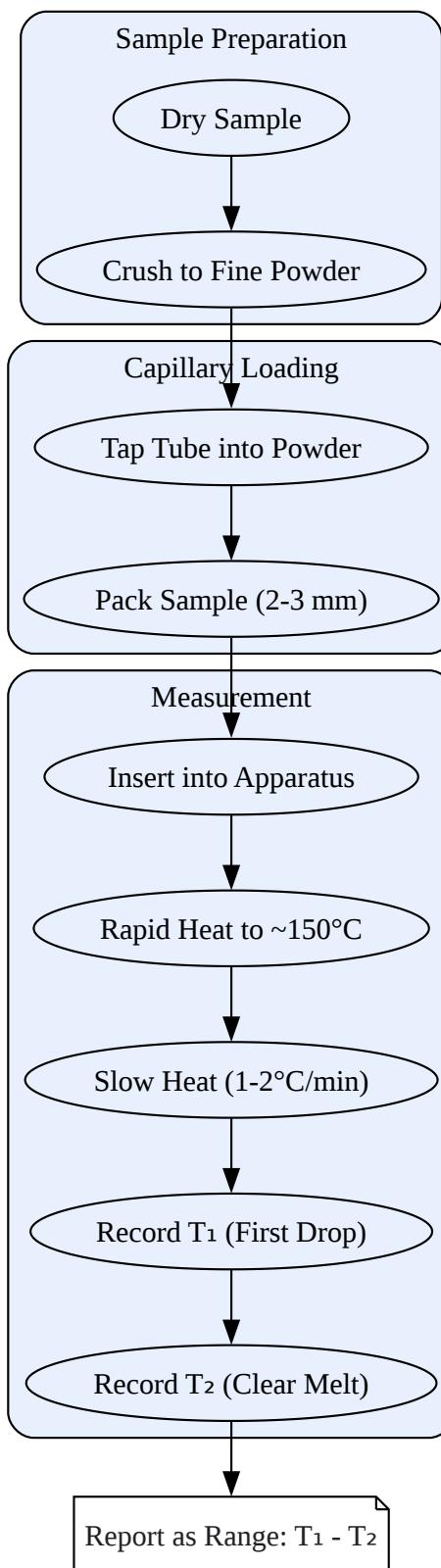
To ensure scientific integrity, physical constants must be verifiable. The following sections describe standard, reliable protocols for the experimental determination of the melting and boiling points of **Ethyl 2-amino-4-methylthiazole-5-carboxylate**.

Protocol: Melting Point Determination (Capillary Method)

This method provides a precise determination of the melting range and is a cornerstone of compound identification and purity assessment.

Methodology:

- Sample Preparation: Ensure the sample is completely dry and homogenous. Place a small amount of the crystalline solid on a watch glass and crush it into a fine powder.
- Capillary Loading: Tap the open end of a capillary tube (sealed at one end) into the powder. Invert the tube and gently tap it on a hard surface to pack the powder into the sealed end. A sample height of 2-3 mm is ideal.
- Apparatus Setup: Place the loaded capillary tube into the sample holder of a melting point apparatus (e.g., a Mel-Temp or similar digital device).
- Heating and Observation:
 - Set a rapid heating ramp (e.g., 10-15 °C/min) to quickly approach the expected melting point (~150 °C).
 - Once this temperature is reached, reduce the heating ramp to a slow rate (1-2 °C/min) to ensure thermal equilibrium.
 - Record the temperature at which the first drop of liquid appears (T_1).
 - Record the temperature at which the entire sample has completely melted into a clear liquid (T_2).
- Reporting: The melting point is reported as the range $T_1 - T_2$.



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Caption: Workflow for micro boiling point determination (Siwoloboff method).

Conclusion

The melting and boiling points of **Ethyl 2-amino-4-methylthiazole-5-carboxylate** are defining physical constants that reflect its robust molecular structure, stabilized by significant intermolecular hydrogen bonding and π - π interactions. The experimentally verified melting point of 171-180 °C serves as a reliable indicator of identity and purity. The high, predicted boiling point of ~313 °C provides a useful, albeit approximate, guide for high-temperature applications. The protocols detailed herein offer a self-validating system for researchers to confirm these properties, ensuring the integrity and reproducibility of their scientific endeavors.

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